

# Personal protective equipment for handling DPP23

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## Compound of Interest

Compound Name: DPP23

Cat. No.: B15561675

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## Essential Safety and Handling Guide for DPP23

This document provides critical safety and logistical information for the handling and disposal of **DPP23** (CAS No. 1262887-77-3), a cell-permeable chalcone derivative and apoptosis activator. [1] Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure personal safety and proper experimental conduct.

## Hazard Identification and Summary

**DPP23** is an off-white solid compound used in research to induce apoptosis in cancer cells by increasing reactive oxygen species (ROS).[1] While it is reported to be selective for cancer cells, all compounds with cytotoxic potential must be handled with caution to avoid unintended exposure. The primary routes of exposure are inhalation of the solid as a powder and skin or eye contact. The compound is soluble in Dimethyl Sulfoxide (DMSO) and should be stored at 2-8°C.

Hazard Classification	Description	Precautionary Measures
Physical State	Off-white solid powder.	Avoid dust generation. Handle in a well-ventilated area or chemical fume hood.
Primary Routes of Exposure	Inhalation, skin contact, eye contact, ingestion.	Use appropriate Personal Protective Equipment (PPE) at all times.
Mechanism of Action	Induces apoptosis via production of Reactive Oxygen Species (ROS).[1]	As a biologically active agent, avoid all direct contact.
Storage	Store at 2-8°C.	Ensure storage in a clearly labeled, sealed container in a designated refrigerator.
Solubility	Soluble in DMSO (50 mg/mL).	When preparing solutions, work in a chemical fume hood and wear appropriate PPE.

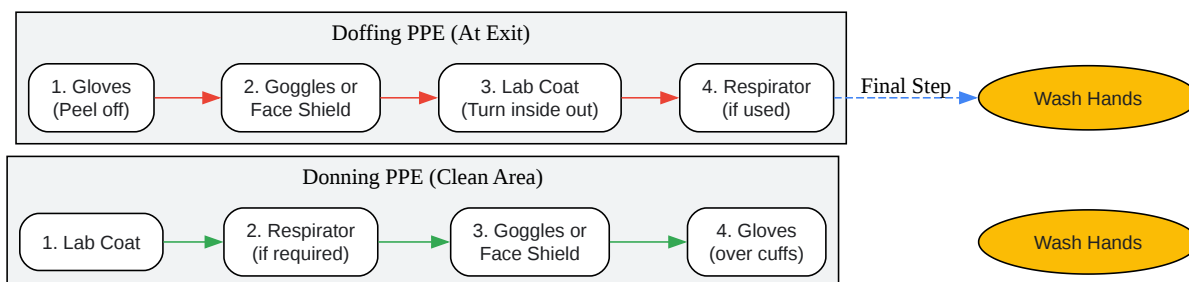
## Personal Protective Equipment (PPE) Protocol

The selection and proper use of PPE is the most critical barrier to preventing exposure.[2][3]

The following table outlines the minimum PPE requirements for various tasks involving **DPP23**.

Task	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing/Aliquoting (Solid)	ANSI-rated safety glasses with side shields or chemical splash goggles.	Two pairs of nitrile gloves (double-gloving).	Fully-buttoned laboratory coat.	N95 respirator or higher if not handled in a certified chemical fume hood.
Solution Preparation (in DMSO)	Chemical splash goggles.	Chemical-resistant nitrile or neoprene gloves.	Chemical-resistant apron over a laboratory coat.	Required: Work in a certified chemical fume hood.
Cell Culture/In Vitro Assays	ANSI-rated safety glasses.	Nitrile gloves.	Laboratory coat.	Not required if handling dilute solutions in a biological safety cabinet.
Waste Disposal	Chemical splash goggles.	Heavy-duty nitrile or neoprene gloves.	Laboratory coat.	Not generally required if handling sealed waste containers.

Proper procedure for putting on (donning) and taking off (doffing) PPE is crucial to prevent cross-contamination.



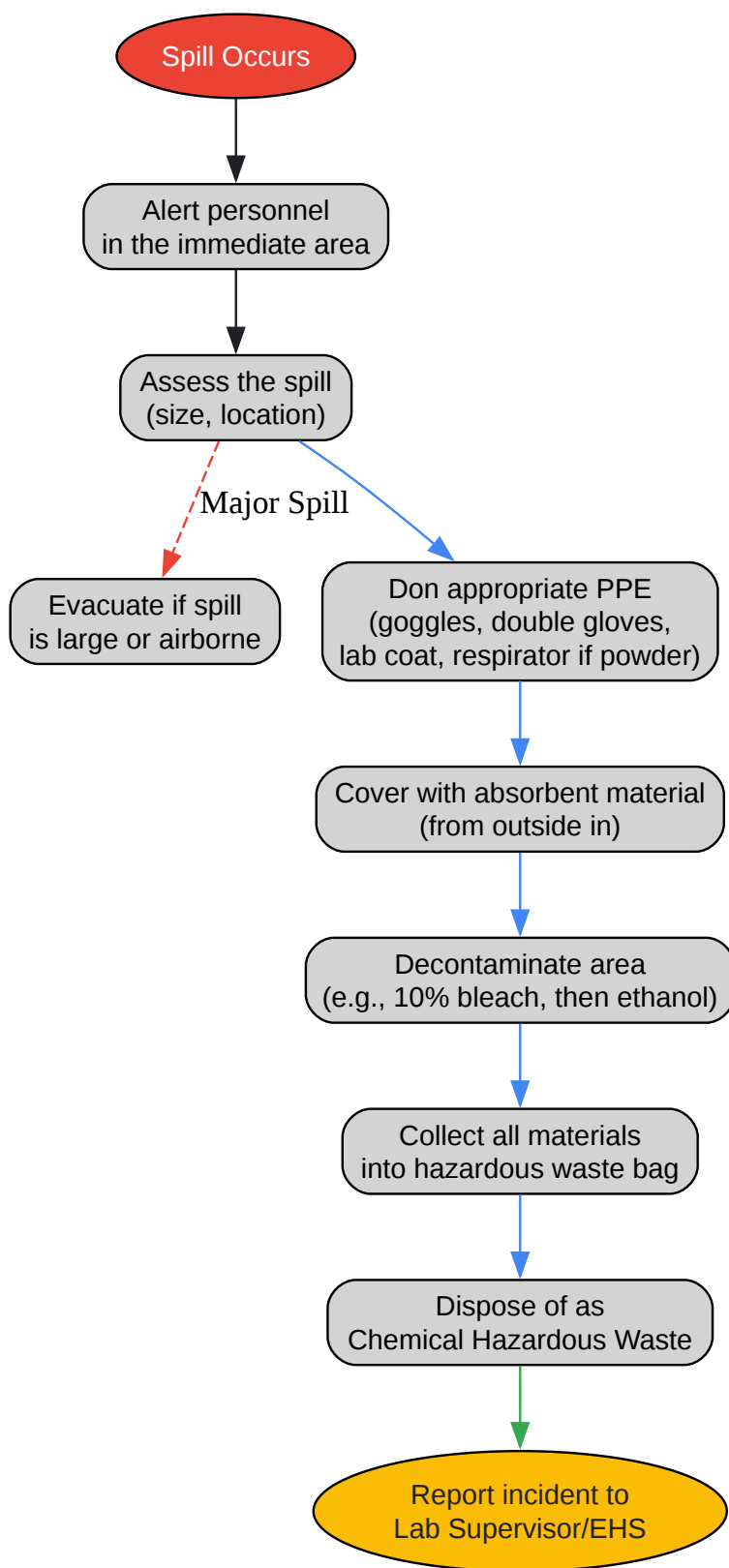
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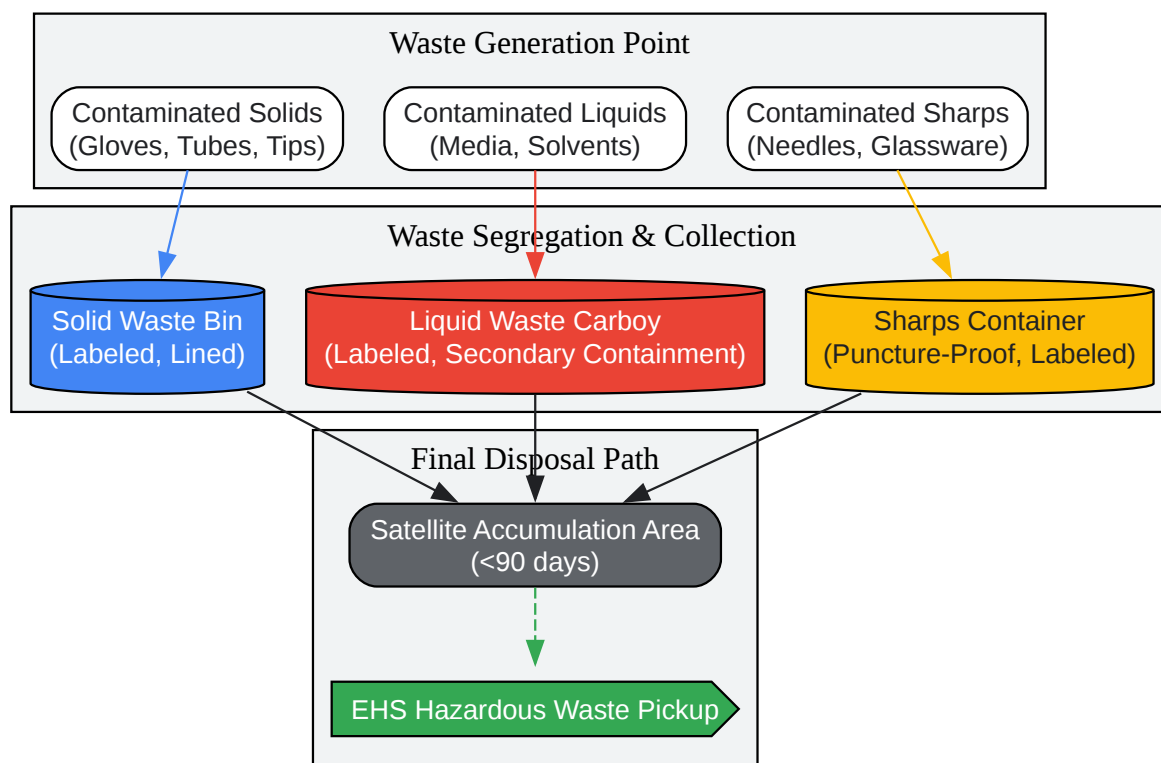
Caption: Sequential process for correctly donning and doffing Personal Protective Equipment.

## Operational and Disposal Plans

A systematic approach to handling and disposal is essential for laboratory safety and regulatory compliance.

In the event of a spill, immediate and correct action is necessary to contain the hazard.





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## References

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